

safe laboratory handling and storage procedures for 4-decyne

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Compound of Interest

Compound Name: 4-Decyne

Cat. No.: B165688

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Application Notes and Protocols for 4-Decyne

Introduction

4-Decyne (CAS No. 2384-86-3) is an internal alkyne with the molecular formula C₁₀H₁₈.^{[1][2]} It is a colorless liquid at room temperature and is insoluble in water but soluble in non-polar organic solvents like ether and benzene.^{[1][2]} Due to the reactivity of its carbon-carbon triple bond, **4-decyne** serves as a valuable intermediate in organic synthesis, particularly for constructing complex molecules in materials science and pharmaceutical development.^{[1][2]}

These application notes provide detailed procedures and safety information for the proper handling and storage of **4-decyne** in a laboratory setting. Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of the research.

Hazard Identification and Risk Assessment

4-Decyne is a flammable liquid and presents several potential hazards.^{[1][3]}

- **Flammability:** The compound is flammable, with a flash point of 52°C.^{[1][3][4]} Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.^{[5][6][7]} It is classified under UN ID 3295, Hazard Class 3.^[1]
- **Health Hazards:** **4-Decyne** is considered irritating.^[1] Direct contact with the skin or eyes should be avoided, as should inhalation of its vapor.^[1] While specific toxicity data for **4-**

decyne is limited, related alkynes can cause symptoms of overexposure such as headache, dizziness, tiredness, nausea, and vomiting upon inhalation.[6][7]

- **Reactivity:** It is incompatible with strong oxidizing agents.[5][7] The material is also noted to be moisture-sensitive in some safety data sheets for similar compounds.[7]

Physicochemical Data

The following table summarizes the key quantitative properties of **4-decyne**.

Property	Value	Source(s)
Molecular Formula	C10H18	[1][4][8]
Molar Mass	138.25 g/mol	[1][4][9]
Appearance	Colorless liquid	[1][2]
Boiling Point	~206-208 °C (at 760 mmHg) 75-76 °C (at 20 mmHg)	[1][9]
Melting Point	-58.49 °C (estimate)	[1][4][9]
Density	0.772 g/cm ³	[1][4][9]
Flash Point	52 °C	[1][3][4]
Vapor Pressure	1.28 mmHg at 25 °C	[1][3]
Water Solubility	Insoluble	[1][2][4]
Refractive Index	1.4340	[1][4]

Experimental Protocols

Protocol for Receiving and Storing 4-Decyne

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage. Wear appropriate Personal Protective Equipment (PPE), including safety glasses and chemical-resistant gloves.

- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and all relevant hazard pictograms.
- **Storage Location:** Store the container in a designated, well-ventilated, cool, and dry area designated for flammable liquids.[3][5][6] The storage area should be kept locked.[3]
- **Incompatible Materials:** Store **4-decyne** away from strong oxidizing agents and sources of heat, sparks, or open flames.[3][5][7]
- **Container Integrity:** Keep the container tightly closed to prevent the escape of vapors and potential contamination.[3][6] Use of an inert gas atmosphere (e.g., nitrogen or argon) is recommended for long-term storage to prevent degradation.

Protocol for General Handling of 4-Decyne

- **Ventilation:** All handling procedures must be conducted in a properly functioning chemical fume hood to avoid inhalation of vapors.[3][5]
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles or a face shield.[1][3]
 - **Hand Protection:** Wear chemical-impermeable gloves (e.g., nitrile).[3]
 - **Body Protection:** Wear a flame-retardant lab coat and closed-toe shoes.
- **Ignition Sources:** Eliminate all potential ignition sources from the work area, including open flames, hot surfaces, and sparks.[3][5][6]
- **Equipment:** Use only non-sparking tools and explosion-proof equipment when handling **4-decyne**. [3][5][6] All equipment, including containers and receiving vessels, must be properly grounded and bonded to prevent static discharge.[3][5][6]
- **Transferring:** When transferring the liquid, pour slowly to minimize splashing and vapor generation.
- **Heating:** If heating is required, use a controlled heating source such as a heating mantle or an oil bath. Do not heat directly on a hot plate.

Emergency Spill Response Protocol

- **Evacuation:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilation and Ignition Control:** Ensure the area is well-ventilated and remove all sources of ignition.[3]
- **Containment:** Prevent the spill from spreading or entering drains.[3]
- **Absorption:** For small spills, use a non-combustible, inert absorbent material such as sand, silica gel, or universal binder to soak up the liquid.[5]
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[3][5]
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- **Reporting:** Report the incident to the laboratory supervisor and follow institutional protocols for chemical spills.

First Aid Procedures

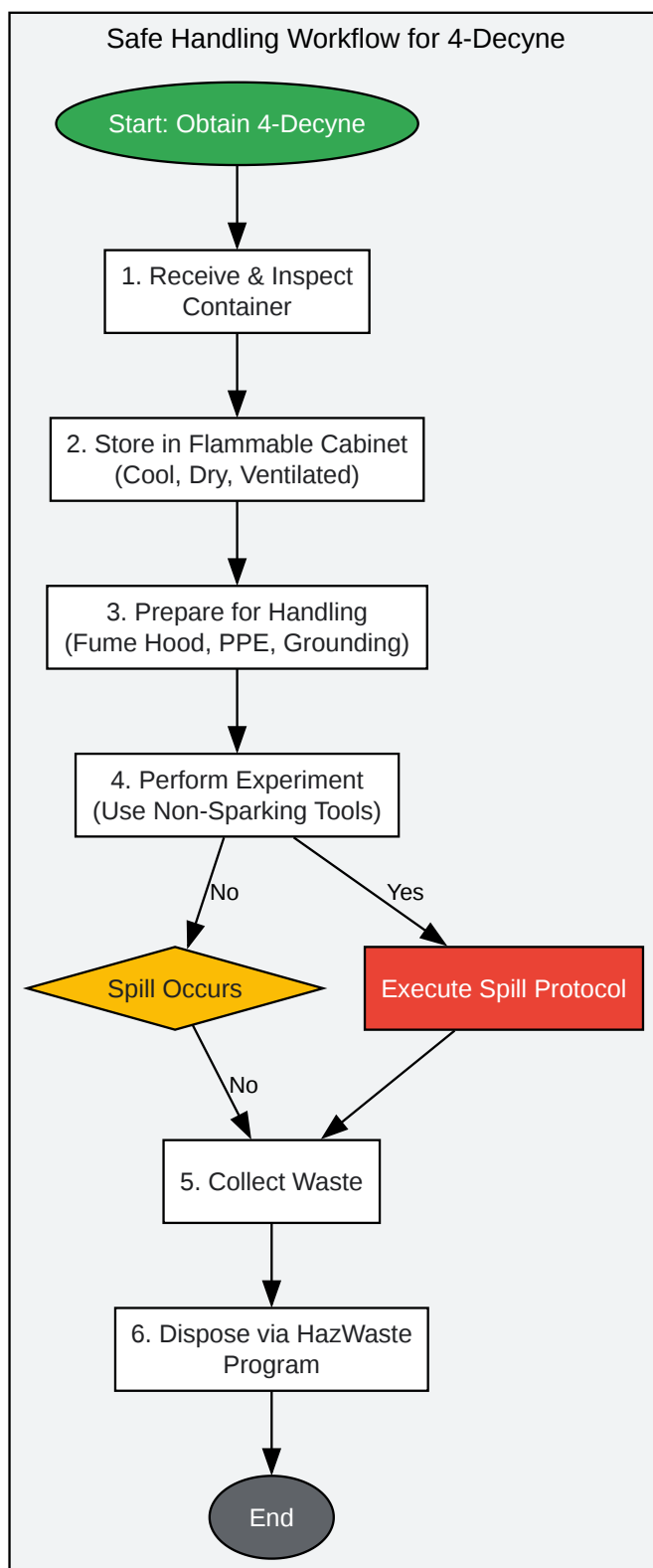
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[3][6]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][6]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3][6]

Waste Disposal Protocol

- Containerization: All **4-decyne** waste, including contaminated absorbent materials, must be collected in a clearly labeled, sealed, and appropriate waste container.
- Segregation: Do not mix **4-decyne** waste with other incompatible waste streams.
- Disposal: Dispose of the chemical waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[\[3\]](#)[\[6\]](#)[\[7\]](#)

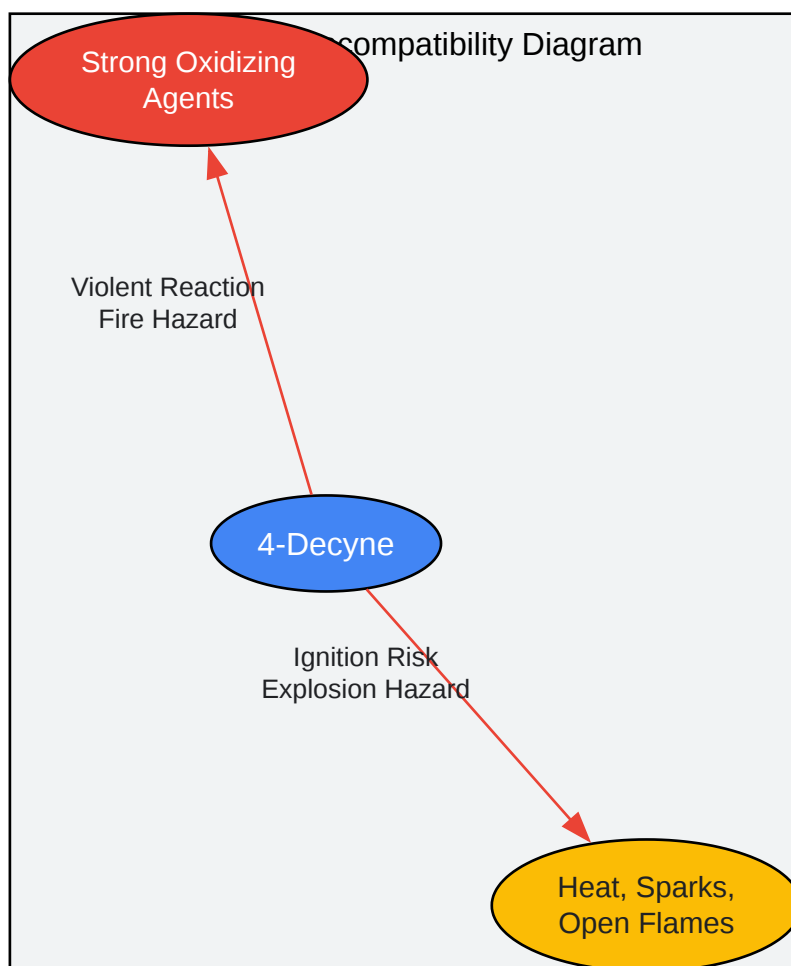
Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and chemical relationships for **4-decyne**.



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Caption: Logical workflow for the safe handling of **4-decyne**.



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Caption: Incompatible materials and conditions for **4-decyne**.

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